

# Key Research Findings and Experimental Data

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: **Todralazine**

CAS No.: 14679-73-3

Cat. No.: S545527

[Get Quote](#)

Substantial research has explored the effects of **Todralazine** hydrochloride, with significant findings in zebrafish models.

## Hematopoietic Stem Cell (HSC) Expansion

A screen of clinical compounds identified **Todralazine** as a novel  $\beta$ 2AR blocker with HSC-expanding potential. Docking studies showed a binding energy of -8.4 kcal/mol to the  $\beta$ 2AR [1].

- **Experimental Model:** Wild-type and transgenic (Tg(cmyb:gf)) zebrafish embryos [1].
- **Treatment:** Embryos treated with 5  $\mu$ M **Todralazine** from 24 to 36 hours post-fertilization (hpf) [1].
- **Key Results:**
  - Increased HSCs in the aorta-gonad-mesonephros (AGM) region by approximately two-fold [1].
  - Significantly increased expression of HSC marker genes *runx1* (3.3-fold) and *cMyb* (1.41-fold) [1].
  - Increased erythropoiesis in the caudal hematopoietic tissue (CHT) by 2.33-fold in wild-type and 1.44-fold in anemic embryos [1].

## Radioprotective Effects

**Todralazine** demonstrated a protective effect against lethal gamma radiation [1].

- **Experimental Model:** Zebrafish embryos [1].
- **Treatment:** 5  $\mu$ M **Todralazine** added 30 minutes before 20 Gy gamma radiation [1].
- **Key Results:**

- **Survival:** Provided an 80% survival advantage over 6 days post-irradiation [1].
- **Mechanism:** Protected from radiation-induced organ toxicity and apoptosis. The 2-deoxyribose degradation test confirmed hydroxyl radical scavenging activity [1].

## Experimental Protocols

Here is a detailed methodology for studying HSC expansion and radioprotection in zebrafish, based on the research cited [1].

### Zebrafish Husbandry and Embryo Handling

- **Animal Model:** Use wild-type (AB strain) and transgenic Tg(cmyb:gfp) zebrafish.
- **Husbandry:** Maintain fish at 28.5 °C on a 14-hour light/10-hour dark cycle.
- **Embryo Collection:** Collect embryos from paired matings and rear them in E3 embryo medium at 28.5 °C.
- **Pigment Inhibition:** To visualize internal structures, treat embryos with 0.003% 1-phenyl-2-thiourea (PTU) to inhibit pigment formation.

### Drug Treatment for HSC Analysis

- **Stock Solution:** Prepare a concentrated stock solution of **Todralazine** hydrochloride in DMSO.
- **Working Solution:** Dilute the stock in E3 medium to a final concentration of 5 µM. Ensure the final concentration of DMSO is low (e.g., 0.1%) and use a vehicle control (DMSO alone) for comparison.
- **Treatment Window:** Expose embryos to the drug from 24 to 36 hours post-fertilization (hpf).

### Assessment of HSC Expansion

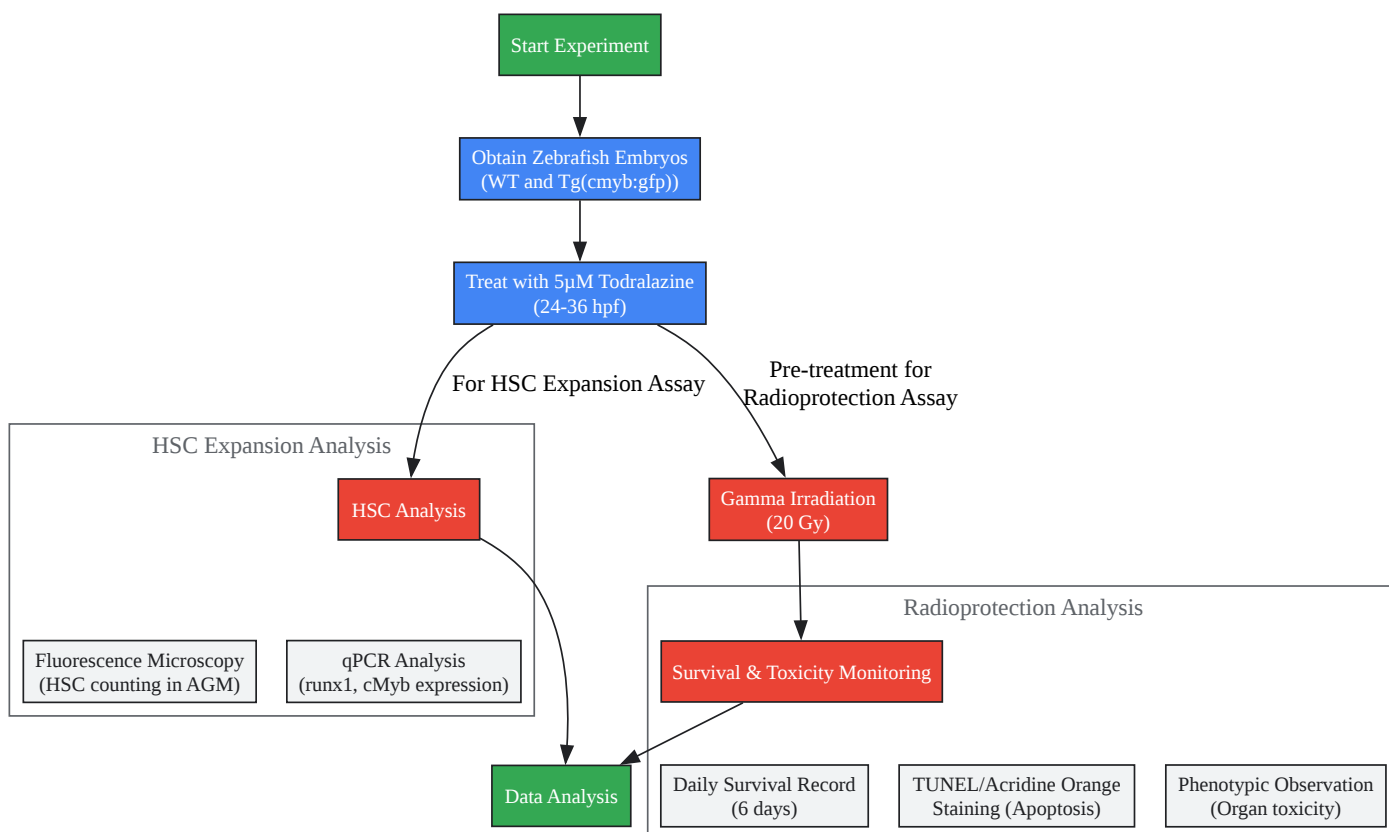
- **Microscopy:** For Tg(cmyb:gfp) embryos, image the AGM region using a fluorescence microscope to count GFP-positive HSCs.
- **Gene Expression Analysis:**
  - Collect pools of treated and control embryos at the desired stage.
  - Extract total RNA and synthesize cDNA.
  - Perform quantitative PCR (qPCR) to measure the expression levels of HSC marker genes *runx1* and *cmyb*.

- Normalize data to a housekeeping gene and calculate fold-changes relative to the control group.

## Radioprotection Assay

- **Drug Pre-treatment:** Expose embryos to 5  $\mu$ M **Todralazine** 30 minutes before irradiation.
- **Irradiation:** Subject embryos to 20 Gy of gamma radiation.
- **Post-Irradiation Monitoring:**
  - **Survival:** Maintain embryos in E3 medium and record survival rates daily for 6 days.
  - **Apoptosis Assay:** Use TUNEL staining or acridine orange staining at appropriate time points to detect apoptotic cells.
  - **Phenotypic Observation:** Monitor for developmental delays and organ-specific toxicity.

The following diagram illustrates the experimental workflow for studying **Todralazine**'s effects in zebrafish:



[Click to download full resolution via product page](#)

*Experimental workflow for HSC expansion and radioprotection studies in zebrafish.*

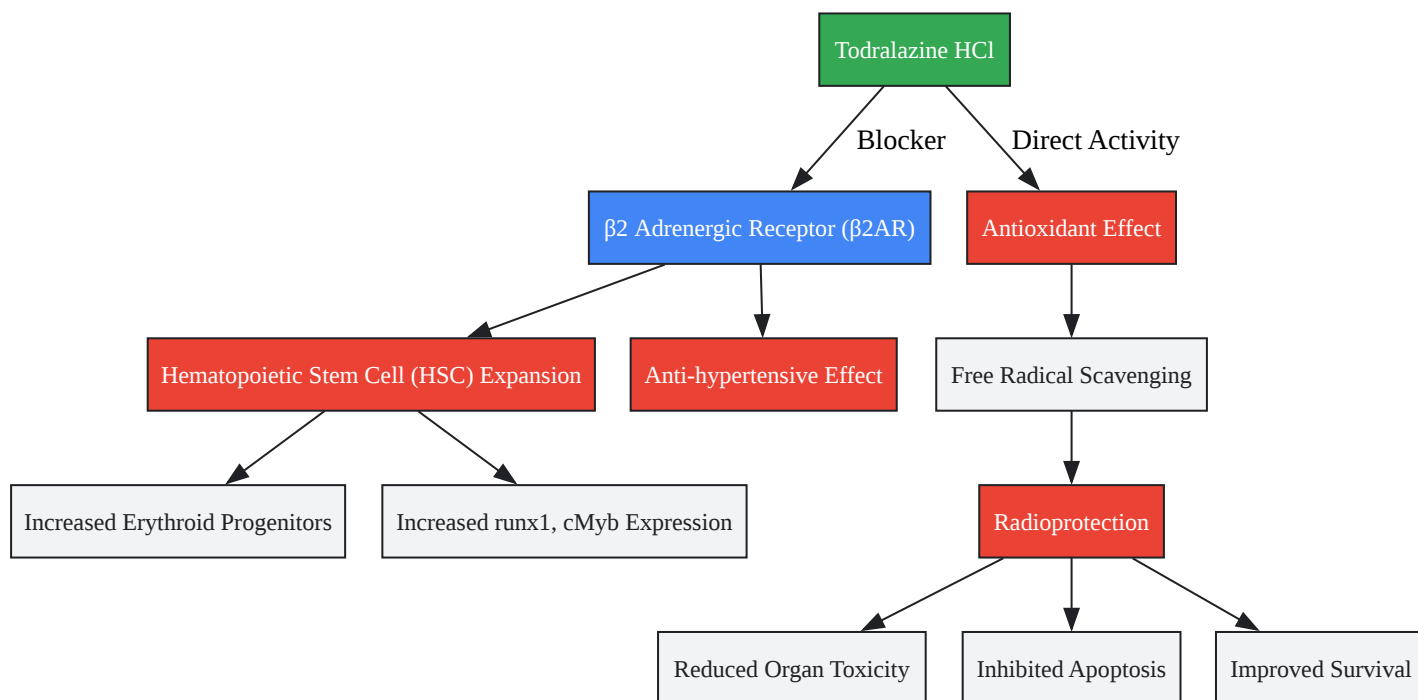
## Physicochemical Properties & Solubility

The table below summarizes key physicochemical and handling data for **Todralazine** hydrochloride.

Property	Specification / Value
Appearance	White to off-white solid powder [2] [3]
Storage	Powder: -20°C for 3 years; In solvent: -80°C for 6 months [4] [2]
Density	~1.328 g/cm <sup>3</sup> [4]
Solubility in DMSO	~125 mg/mL (~465.2 mM) [5] [2]
Solubility in Water	~14.29 mg/mL (~53.2 mM) [5] [2]
Recommended In Vivo Solvent	10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline [5]

## Proposed Mechanism of Action and Signaling Pathway

**Todralazine's** multifaceted effects can be traced to its primary action on the  $\beta$ 2 Adrenergic Receptor ( $\beta$ 2AR) and subsequent biological activities.



Click to download full resolution via product page

*Proposed mechanism of **Todralazine** involving  $\beta$ 2AR blockade and antioxidant activity.*

## Important Research Use Considerations

- **Research Use Only:** **Todralazine** hydrochloride is sold explicitly for research purposes and is not for human consumption [5] [2].
- **Controlled Substance:** It is classified as a controlled substance and may not be available for sale in all territories [5].
- **Solvent Considerations:** DMSO is a commonly used solvent, but it is hygroscopic and can significantly impact solubility; use newly opened containers for preparing stock solutions [5].

### **Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.

## References

1. Todalazine Protects Zebrafish from Lethal Effects of ... [pmc.ncbi.nlm.nih.gov]
2. | antihypertensive agent | InvivoChem Todalazine hydrochloride [invivochem.com]
3. Todalazine hydrochloride CAS#: 3778-76-5 [amp.chemicalbook.com]
4. | Adrenergic Receptor | TargetMol Todalazine hydrochloride [targetmol.com]
5. Todalazine hydrochloride (Ecarazine ... [medchemexpress.com]

To cite this document: Smolecule. [Key Research Findings and Experimental Data]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b545527#what-is-todalazine-hydrochloride>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)